

benproperine phosphate sustained-release vs immediate-release

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Compound Focus: Benproperine Phosphate

CAS No.: 19428-14-9

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Pharmaceutical Profile of Benproperine Phosphate

The table below summarizes key information about **Benproperine Phosphate** as an immediate-release formulation, which is the only commercially available form according to the search results [1].

Characteristic	Description
Primary Indication	Symptomatic relief of acute and chronic cough [1]
Classification	Non-opioid, centrally-acting antitussive [1] [2]
Typical Dosage (Adults)	20-60 mg daily, administered as 25-50 mg orally 2-3 times per day [1]
Onset of Action	Relatively rapid; within 30 to 60 minutes [1] [2]
Duration of Action	Several hours, requiring multiple daily doses for sustained effect [1]
Common Formulations	Tablets, syrups, dispersible powders [1]

Experimental Data and Protocols for Drug Repurposing

While direct formulation comparisons are unavailable, significant research explores benproperine's new applications. Here are key experimental findings and methodologies from recent studies.

Anticancer Effects via Autophagy Arrest

One prominent study investigated **benproperine phosphate** (BPP) for repurposing against pancreatic cancer (PC) [3] [4].

1. Key Experimental Findings (In Vitro & In Vivo) The table below summarizes quantitative findings on BPP's anticancer effects.

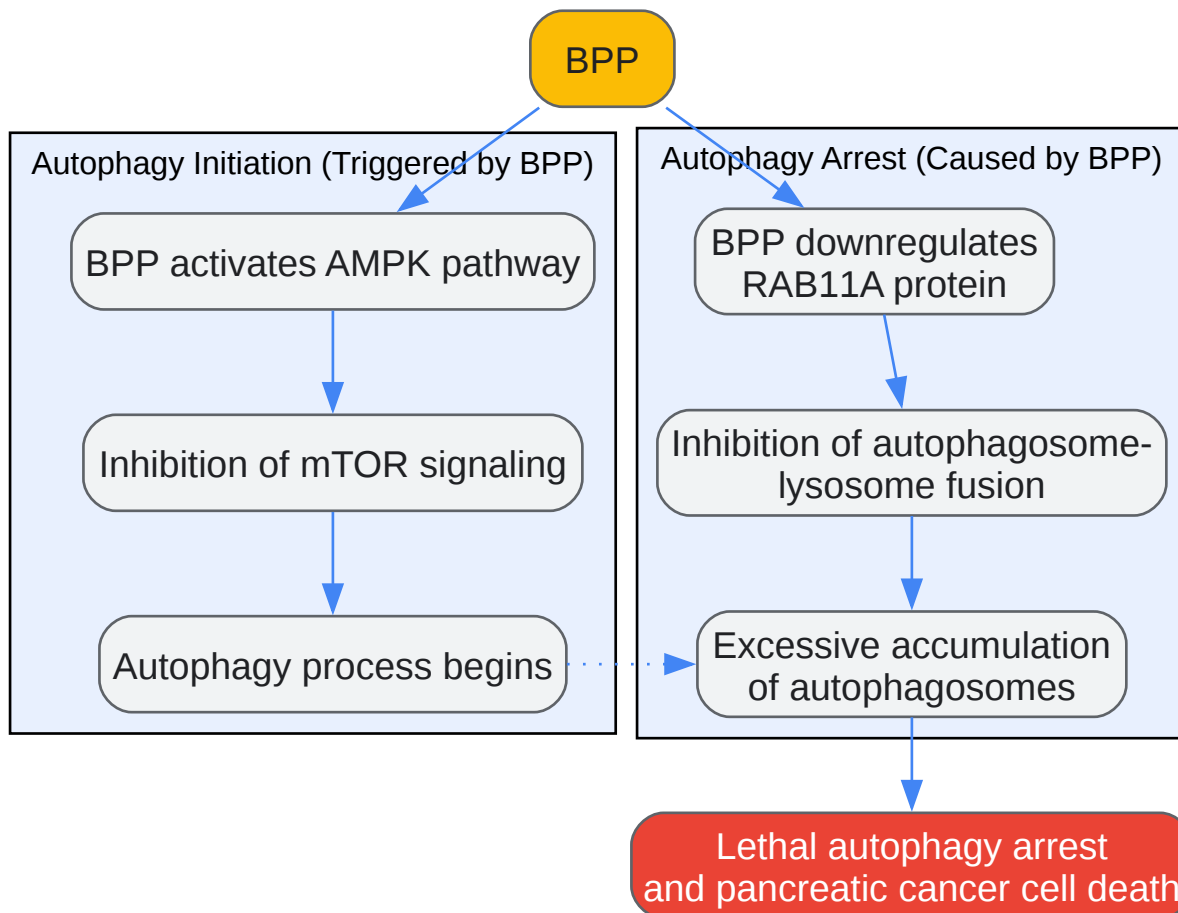
Experimental Model	Treatment	Key Outcome	Reported Value
PC Cells (MIA-PaCa-2, Panc-1)	BPP	Induced growth inhibition & cell death	Significant effect [3]
In Vivo Mouse Model	BPP	Suppressed tumor growth	Significant effect [3]
Mechanistic Study	BPP + Autophagy inhibitor (3-MA)	Reversed BPP-induced growth inhibition	Partially reversed [3]
Mechanistic Study	BPP + RAB11A Overexpression	Reversed BPP-induced growth inhibition	Partially reversed [3]

2. Detailed Experimental Protocol The mechanistic study employed the following key methodologies [3]:

- Cell Culture:** Human PC cell lines (MIA-PaCa-2, Panc-1, AsPC-1, BxPC-3) and normal pancreatic duct (HPDE) cells were cultured in high-glucose Dulbecco's Modified Eagle Medium or RPMI 1640 medium, supplemented with 10% FBS and 1% penicillin/streptomycin at 37°C and 5% CO₂.
- Cell Growth Assay:** Cells were plated in 96-well plates (4×10³ cells/well), treated with BPP for 24 hours, and cell growth was measured using an MTT assay by spectrophotometry at 570 nm.
- Clonogenic Assay:** Cells were plated in 24-well plates (1000 cells/well), treated with BPP for one week, then fixed and stained with crystal violet. Visible colonies were counted using image analysis software.

- **Western Blotting:** Cell lysates were prepared with RIPA buffer, proteins were separated by SDS/PAGE, transferred to membranes, and probed with primary antibodies (e.g., anti-LC3, anti-P62, anti-RAB11A) followed by horseradish peroxidase-conjugated secondary antibodies. Target proteins were detected with enhanced chemiluminescence reagents.
- **Immunofluorescence:** Cells grown on glass coverslips were fixed, permeabilized, incubated with primary antibodies, and then with fluorescent dye-conjugated secondary antibodies (e.g., Alexa Fluor 488, 594) for visualization.

This diagram illustrates the proposed mechanism of action of BPP in inducing autophagy arrest:



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Anti-metastatic Effects via ARPC2 Inhibition

Another study investigated the stereoisomer S-Benproperine (S-Benp) as a specific inhibitor of cancer cell migration and invasion [5].

1. Key Experimental Findings The table below compares effects of Benp and its stereoisomers.

Compound	Test System	Observation	IC50 / Effect
S-Benproperine	DLD-1 Cell Migration	Inhibition of migration	IC50 \approx 1 μ M [5]
R-Benproperine	DLD-1 Cell Migration	Weak effect	Significantly weaker than S-Benp [5]
S-Benproperine	DLD-1 Cell Invasion	Inhibition of invasion	IC50 \approx 2 μ M [5]
S-Benproperine	In Vivo Mouse Model	Suppressed primary tumor growth & metastasis	50.8% reduction by tumor weight [5]

2. Detailed Experimental Protocol Key methods used to validate the target and effect of S-Benp included [5]:

- **Target Binding Validation:**
 - **Surface Plasmon Resonance (SPR):** Used to analyze the direct binding affinity between S-Benp and the ARPC2 protein.
 - **Cellular Thermal Shift Assay (CETSA):** Used in live cells to demonstrate that S-Benp binding stabilizes ARPC2 protein against thermal denaturation.
 - **Drug Affinity Responsive Target Stability (DARTS):** Relied on the principle that S-Benp binding protects ARPC2 from proteolysis.
- **Cell Migration & Invasion Assay:** Quantified using Transwell systems, with invasion assays requiring Matrigel-coated inserts. Migrated/invaded cells were stained with crystal violet and counted.
- **Actin Polymerization Assay & Immunocytochemistry:** Used to visualize the suppression of lamellipodium formation (a membrane protrusion for cell movement) upon S-Benp treatment, confirming its effect on actin remodeling.

Research Implications and Future Directions

The absence of a sustained-release formulation for benproperine presents a clear opportunity for pharmaceutical development. The established safety profile of the immediate-release form could streamline repurposing and reformulation efforts.

For researchers aiming to develop a sustained-release benproperine formulation, the following steps are recommended:

- **Technology Application:** Leverage existing sustained-release technologies from patents like [6] and [7], which describe methods for creating fine, sustained-release particles.
- **Comparative Pharmacokinetics:** The primary goal would be to achieve a flatter plasma concentration-time profile, reducing dosing frequency from 2-3 times daily to once or twice daily.
- **Efficacy Correlation:** For repurposing indications like cancer or anti-metastasis, prolonged exposure at a lower, steady concentration (as enabled by sustained-release) may be more therapeutically beneficial than the peaks and troughs of immediate-release dosing.

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References

1. What is Benproperine Phosphate used for? [synapse.patsnap.com]
2. What is the mechanism of Benproperine Phosphate? [synapse.patsnap.com]
3. Repurposing antitussive benproperine phosphate against ... [pmc.ncbi.nlm.nih.gov]
4. Repurposing antitussive benproperine phosphate against ... [pubmed.ncbi.nlm.nih.gov]
5. S-Benproperine, an Active Stereoisomer of ... [mdpi.com]
6. Preparation method of drug-containing spherical fine ... [patents.google.com]
7. EP1125586A1 - Sustained-release particles [patents.google.com]

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